

GSK6853 solubility issues DMSO concentration optimization

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Compound Focus: **GSK6853**

Cat. No.: S529491

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GSK6853 Solubility and Stock Solution Preparation

The table below summarizes the key physicochemical and solubility data for **GSK6853** from multiple supplier and scientific sources.

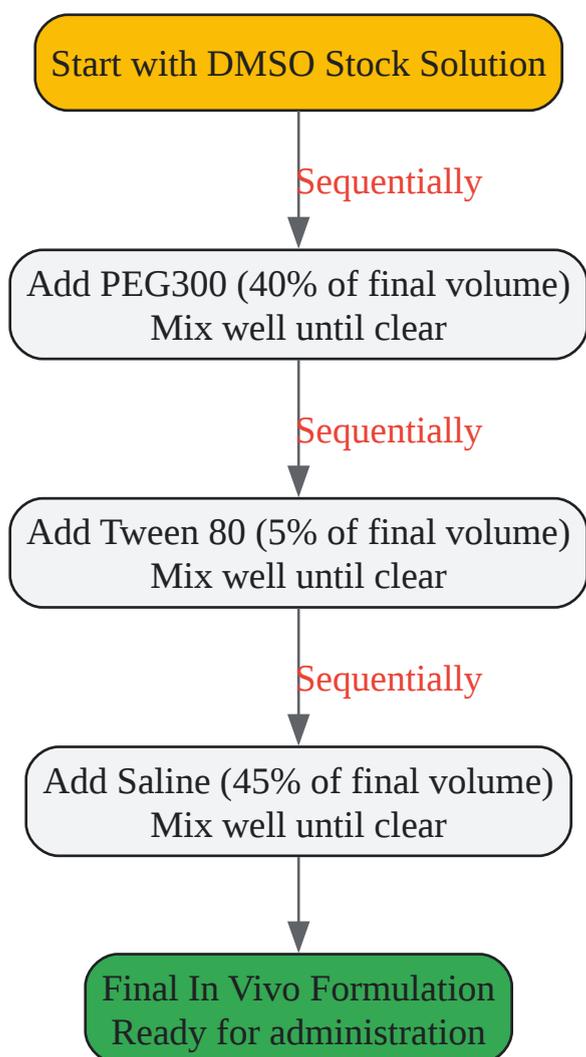
Property	Value / Description
Molecular Weight	409.48 g/mol [1] [2] [3]
Physical Form	White to off-white solid powder [2] [4] [5]
Purity	≥98% (HPLC) [4] [5]
Solubility in DMSO	55 - 81 mg/mL (134.32 - 197.81 mM) [1] [2] [5]
Solubility in Ethanol	81 mg/mL (197.81 mM) [2] [3]
Solubility in Water	Insoluble / <1 mg/mL [2] [3]
Recommended Storage	-20°C (stable for at least 1 year as supplied) [1] [5]
Solution Stability	Solutions in DMSO or ethanol are stable for up to 3 months at -20°C [5]

For preparing stock solutions:

- **Standard Stock Solution:** A common concentration is **25 mg/mL** in DMSO, which requires gentle warming or sonication to fully dissolve [5].
- **High-Concentration Stock:** For a 10 mM solution, dissolve **4.09 mg** of **GSK6853** in **1 mL** of DMSO [1].

In Vivo Formulation Guidelines

For animal studies, **GSK6853** can be formulated for intraperitoneal (IP) injection, a route with demonstrated good bioavailability (85%) [1] [6] [4]. A protocol for a 2 mg/mL solution is provided below.



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Example Preparation: To make 1 mL of the final formulation, you would add 100 μ L of a 20 mg/mL DMSO stock solution to 400 μ L PEG300 and mix; then add 50 μ L Tween-80 and mix; finally, add 450 μ L of saline to adjust the volume to 1 mL [2].

Troubleshooting Common Issues

Here are answers to frequently asked questions regarding **GSK6853** use.

FAQ 1: What is the maximum recommended concentration for cell-based assays? To minimize the chance of off-target effects, the recommended concentration of **GSK6853** in cell-based assays is **no higher than 1 μ M** [1] [2] [6]. Always use a freshly prepared stock solution to ensure accuracy.

FAQ 2: My solution has precipitated. What should I do? If precipitation occurs, warm the solution gently (e.g., in a 37°C water bath) and sonicate to re-dissolve the compound [1] [2]. Always check for clarity before use. Precipitation in cellular assays can be a sign of compound aggregation, a common cause of assay interference [7].

FAQ 3: How can I detect non-specific compound activity? The **ALARM NMR** assay is a protein-based NMR method used to identify compounds that cause nonspecific thiol reactivity or protein aggregation [7]. This assay can be implemented as a counter-screen to triage problematic compounds and validate your chemical probe [7].

Key Recommendations for Researchers

- **Use Fresh Stocks:** Always prepare fresh stock solutions from powder for critical experiments to ensure potency and consistency.
- **Include Controls:** For biological experiments, use the structurally related but inactive compound **GSK9311** as a negative control to confirm that observed effects are due to BRPF1 inhibition [4].
- **Monitor Assay Health:** If you observe unexpected cytotoxicity or off-target effects at low concentrations (e.g., below 1 μ M), consider running an ALARM NMR or similar counter-screen to check for promiscuous activity [7].

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